

Field Collection of 3,7-Dimethylnonane: Application Notes and Protocols for Researchers

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Compound of Interest

Compound Name: 3,7-Dimethylnonane

CAS No.: 17302-32-8

Cat. No.: B103575

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Introduction:

This document provides detailed application notes and protocols for the field collection of **3,7-Dimethylnonane**, a volatile organic compound (VOC), relevant to researchers, scientists, and drug development professionals. The selection of an appropriate collection method is critical for obtaining accurate and representative samples for subsequent analysis, typically by thermal desorption-gas chromatography/mass spectrometry (TD-GC/MS). This guide covers three primary field collection techniques: Active (Pumped) Sorbent Tube Sampling, Passive (Diffusive) Sorbent Tube Sampling, and Whole Air Sampling in Canisters. The choice of method will depend on the specific research objectives, required detection limits, sampling duration, and available resources.

Physicochemical Properties of 3,7-Dimethylnonane

A thorough understanding of the physicochemical properties of **3,7-Dimethylnonane** is essential for selecting the appropriate sampling media and parameters.

Property	Value	Reference
Molecular Formula	C ₁₁ H ₂₄	
Molecular Weight	156.31 g/mol	
Boiling Point	183.3 °C at 760 mmHg	[1]
Vapor Pressure	1.06 mmHg at 25 °C	[1]

Field Collection Methods: A Comparative Overview

The following table summarizes the key quantitative parameters and characteristics of the three primary field collection methods for **3,7-Dimethylnonane**.

Parameter	Active Sorbent Tube Sampling	Passive Sorbent Tube Sampling	Whole Air Sampling (Canister)
Principle	A known volume of air is actively drawn through a sorbent tube using a pump.	VOCs diffuse from the air onto the sorbent material at a known uptake rate.	A whole air sample is collected into a passivated canister.
Typical Sorbents	Tenax® TA, Carbopack™ B, or multi-bed tubes	Tenax® TA	Not applicable
Sampling Duration	Minutes to hours	8 hours to several weeks	Grab sample (seconds) to 24 hours (with flow controller)
Typical Flow Rate	10 - 200 mL/min	Not applicable	Not applicable
Breakthrough Volume (Est. for C11 on Tenax® TA at 20°C)	>10 L/g	Not applicable	Not applicable
Uptake Rate (Est. for n-Undecane)	Not applicable	9.62 mL/min	Not applicable
Method Detection Limit (MDL) (Est. for C11 Alkanes)	0.04 - 0.9 ng/m ³	Dependent on sampling time, generally higher than active	Dependent on analytical preconcentration
Precision	High	Moderate to High	High
Cost	Moderate (pump required)	Low (no pump required)	High (canister and cleaning costs)
Primary Application	Short-term monitoring, personal exposure assessment, source identification.	Long-term monitoring, time-weighted average (TWA) concentrations.	Grab sampling, baseline measurements, unknown compound screening.

Experimental Protocols

Protocol 1: Active Sorbent Tube Sampling

This protocol details the collection of **3,7-Dimethylnonane** using active sampling with thermal desorption tubes, following principles outlined in EPA Method TO-17 and NIOSH Method 2549. [\[1\]](#)[\[2\]](#)

1. Materials:

- Calibrated personal sampling pump (flow rate range: 10-200 mL/min)
- Thermal desorption tubes packed with a suitable sorbent (e.g., Tenax® TA or a multi-bed sorbent for a wider range of VOCs)
- Tubing (e.g., Tygon® or silicone)
- Tube holder
- Field blanks (unopened sorbent tubes from the same batch)
- Permanent marker and labels
- Chain of custody forms

2. Pre-Sampling Preparation:

- Calibrate the sampling pump with a representative sorbent tube in line to the desired flow rate (e.g., 50 mL/min).
- Label each sorbent tube with a unique identifier.
- Record all pre-sampling information on the chain of custody form.

3. Sampling Procedure:

- At the sampling location, break both ends of the sorbent tube.

- Connect the sorbent tube to the sampling pump via the tubing, ensuring the arrow on the tube points in the direction of airflow (towards the pump).
- Position the sampler in the desired location (e.g., breathing zone for personal monitoring).
- Start the pump and record the start time.
- Sample for a predetermined duration to achieve the target sample volume. To avoid breakthrough, the total sample volume should not exceed the safe sampling volume (SSV), which is typically 50% of the breakthrough volume. For C11 alkanes on Tenax® TA, a conservative SSV of 5 liters is recommended.
- At the end of the sampling period, stop the pump and record the end time.
- Disconnect the sorbent tube and immediately cap both ends with the provided fittings.
- Place the sampled tube in a labeled, airtight container.
- Handle and store a field blank in the same manner as the samples, without drawing air through it.

4. Post-Sampling:

- Store and transport the samples and field blanks to the laboratory under refrigerated conditions ($\leq 4^{\circ}\text{C}$).
- Complete the chain of custody form with all relevant sampling details.
- Analyze the samples by TD-GC/MS.

Protocol 2: Passive Sorbent Tube Sampling

This protocol describes the collection of **3,7-Dimethylnonane** using passive (diffusive) sampling, a cost-effective method for long-term monitoring.

1. Materials:

- Passive thermal desorption tubes (e.g., Tenax® TA) with diffusion caps

- Mounting clips or stands
- Field blanks
- Permanent marker and labels
- Chain of custody forms

2. Pre-Sampling Preparation:

- Label each passive sampling tube with a unique identifier.
- Record all pre-sampling information on the chain of custody form.

3. Sampling Procedure:

- At the sampling location, remove the storage cap from the sampling end of the tube and attach the diffusion cap.
- Mount the sampler in the desired location, ensuring unobstructed airflow to the diffusive surface.
- Record the start date and time.
- Leave the sampler in place for the desired sampling period (e.g., 24 hours to 7 days).
- At the end of the sampling period, remove the diffusion cap and immediately seal the tube with the storage cap.
- Record the end date and time.
- Handle and store a field blank in the same manner as the samples, keeping it capped throughout the sampling period.

4. Post-Sampling:

- Store and transport the samples and field blanks to the laboratory.
- Complete the chain of custody form.

- Analyze the samples by TD-GC/MS. The time-weighted average concentration is calculated using the mass of analyte collected and the known uptake rate of the sampler for **3,7-Dimethylnonane**.

Protocol 3: Whole Air Sampling in Canisters

This protocol outlines the collection of whole air samples containing **3,7-Dimethylnonane** in passivated stainless steel canisters.

1. Materials:

- Evacuated and certified clean Summa® or Silonite® canisters
- Flow controller (for time-integrated sampling) or critical orifice (for grab sampling)
- Pressure gauge
- Chain of custody forms

2. Pre-Sampling Preparation:

- Ensure canisters are certified clean and evacuated to the appropriate vacuum (typically <30 in Hg).
- Record the initial canister pressure.

3. Sampling Procedure:

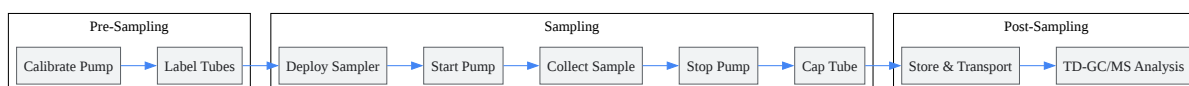
- For Grab Sampling:
 - At the sampling location, remove the plug from the canister inlet.
 - Open the canister valve and allow the canister to fill until the pressure equalizes with the ambient pressure (pressure gauge reads approximately 0 in Hg).
 - Close the valve and replace the plug.
 - Record the sampling time and location.

- For Time-Integrated Sampling:
 - Attach the pre-calibrated flow controller to the canister inlet.
 - At the sampling location, open the canister valve to initiate sampling.
 - Record the start time and initial pressure.
 - Allow the canister to fill over the desired sampling period (e.g., 8 or 24 hours).
 - At the end of the sampling period, close the canister valve.
 - Record the end time and final pressure.

4. Post-Sampling:

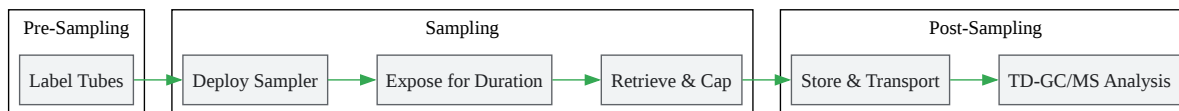
- Transport the canisters to the laboratory.
- Complete the chain of custody form.
- The laboratory will pressurize the canister with a known volume of inert gas and then analyze an aliquot of the sample, typically by GC/MS with preconcentration.

Visualizations



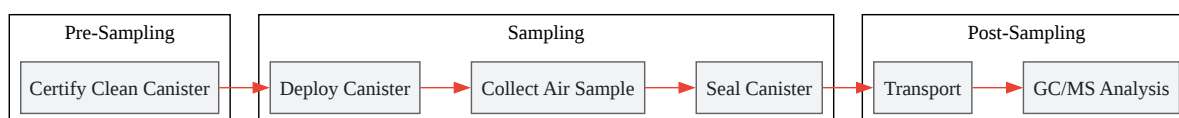
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Caption: Workflow for Active Sorbent Tube Sampling.



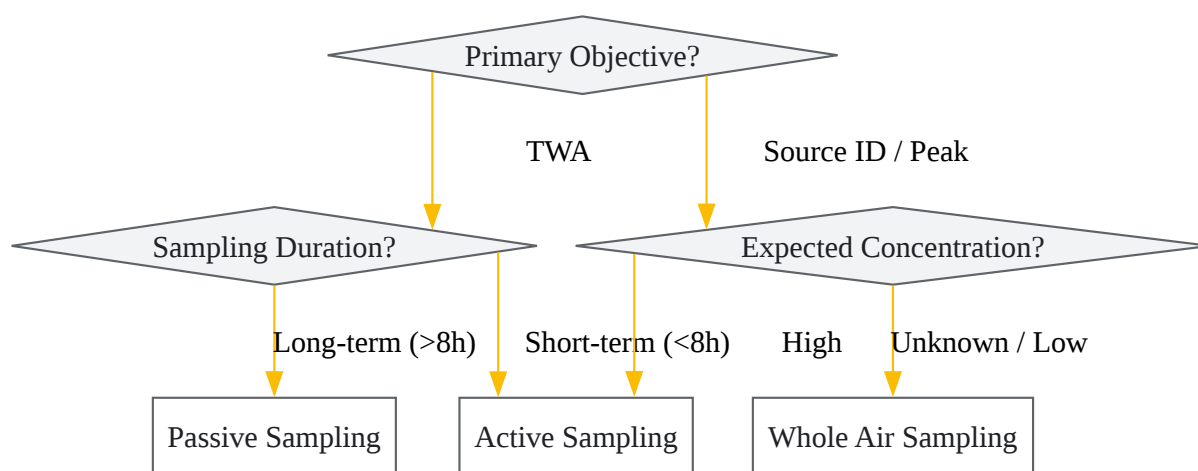
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Caption: Workflow for Passive Sorbent Tube Sampling.



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Caption: Workflow for Whole Air Sampling in Canisters.



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Caption: Logic for Selecting a Field Collection Method.

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References

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